

2-Chloro-3,5-dibromopyridine CAS number

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Compound of Interest

Compound Name: 2-Chloro-3,5-dibromopyridine

CAS No.: 40360-47-2

Cat. No.: B1298877

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An In-depth Technical Guide to **2-Chloro-3,5-dibromopyridine**

Topic: **2-Chloro-3,5-dibromopyridine** CAS Number: 40360-47-2 Audience: Researchers, scientists, and drug development professionals.

Abstract

This technical guide provides a comprehensive overview of **2-Chloro-3,5-dibromopyridine**, a halogenated pyridine derivative with significant utility in organic synthesis. Its unique substitution pattern offers a versatile platform for creating complex molecules, making it a valuable intermediate in the development of novel pharmaceuticals and agrochemicals.^[1] This document details its physicochemical properties, established synthesis methodologies, characteristic reactivity, and key applications, grounded in authoritative references to ensure scientific integrity.

Physicochemical Properties and Identification

2-Chloro-3,5-dibromopyridine is an off-white to yellow crystalline powder at room temperature.^{[1][2]} Its trifunctionalized scaffold, featuring chloro and bromo substituents at

specific positions, is central to its synthetic utility. The CAS Registry Number for this compound is 40360-47-2.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Property	Value	Source(s)
CAS Number	40360-47-2	[1] [2] [3]
Molecular Formula	C ₅ H ₂ Br ₂ ClN	[1] [5] [6]
Molecular Weight	271.34 g/mol	[1] [2] [6]
Appearance	Off-white to yellow colored powder	[1] [2]
Melting Point	42-45 °C	[1] [2]
Purity	≥ 97-99% (GC)	[1] [5]
InChI Key	PYSICVOJSJMFKP-UHFFFAOYSA-N	[2]
PubChem CID	817092	[1] [6]

Synthesis Methodologies

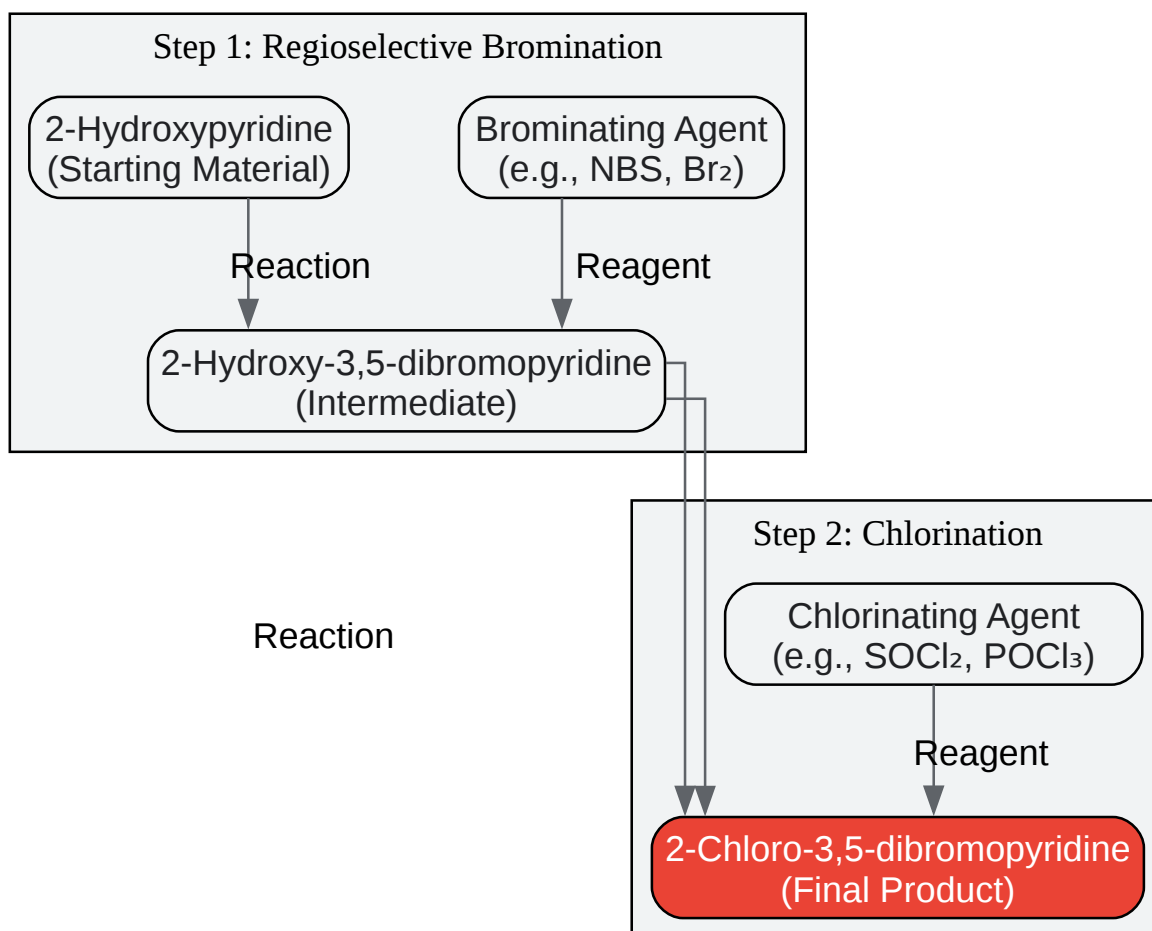
The synthesis of polysubstituted pyridines like **2-Chloro-3,5-dibromopyridine** requires precise control of regioselectivity. The electron-deficient nature of the pyridine ring complicates direct electrophilic halogenation.[\[2\]](#) Consequently, multi-step strategies commencing from pre-functionalized pyridine precursors are generally employed.

One common and efficient approach involves the use of a hydroxypyridine precursor.[\[2\]](#) This strategy leverages the directing effects of the hydroxyl group to install the bromo substituents at the desired 3- and 5-positions, followed by conversion of the hydroxyl group to the 2-chloro substituent.

Conceptual Synthesis Workflow

The following workflow illustrates a logical, though generalized, pathway for synthesizing the target compound. The initial bromination of a pyridine derivative is a critical step, where

controlling the reaction conditions is key to achieving the desired substitution pattern and minimizing by-products like over-brominated species.[7][8]



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Caption: Conceptual workflow for the synthesis of **2-Chloro-3,5-dibromopyridine**.

Protocol: Synthesis of 2,5-dibromopyridine (A Related Precursor)

While a specific protocol for **2-Chloro-3,5-dibromopyridine** is proprietary, the synthesis of the related compound 2,5-dibromopyridine via a Sandmeyer reaction provides insight into the manipulation of halogenated pyridines.[7][9]

- **Diazotization:** Dissolve 2-amino-5-bromopyridine in an aqueous solution of hydrogen bromide (HBr) at a reduced temperature (typically 0-5 °C).[9]
- **Bromide Introduction:** Slowly add a solution of sodium nitrite (NaNO₂) to the mixture. This generates an in-situ diazonium salt. The temperature must be strictly controlled to prevent decomposition.[9]
- **Decomposition:** The diazonium salt is then decomposed, often with the aid of a copper(I) bromide catalyst, to yield 2,5-dibromopyridine.[7]
- **Workup and Purification:** The reaction is quenched, typically by neutralization with a base like sodium hydroxide.[9] The crude product is extracted with an organic solvent (e.g., diethyl ether), dried over anhydrous sodium sulfate, and concentrated under reduced pressure.[9] Final purification is achieved via recrystallization or chromatography.

Chemical Reactivity and Mechanistic Insights

The reactivity of **2-Chloro-3,5-dibromopyridine** is dominated by the distinct electronic environment of its three halogen-substituted carbon atoms. The pyridine nitrogen acts as a strong electron-withdrawing group, rendering the ring susceptible to nucleophilic aromatic substitution (S_NAr).

The chlorine atom at the C2 position is the most reactive site for nucleophilic attack. This is due to two primary factors:

- **Activation:** The C2 position is ortho to the ring nitrogen, making it highly electron-deficient and activated towards nucleophilic substitution.
- **Lability:** The chloride ion is a better leaving group compared to the bromide ions under many S_NAr conditions.

Consequently, nucleophiles will preferentially displace the 2-chloro substituent, leaving the 3,5-dibromo pattern intact for subsequent functionalization.[2] This predictable regioselectivity is a cornerstone of its utility as a synthetic building block.

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